

Application Note: GC-MS/MS Analysis of Triazophos-D5 in Soil Samples

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Compound of Interest		
Compound Name:	Triazophos-D5	
Cat. No.:	B13436747	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Triazophos is an organophosphate insecticide and nematicide used in agriculture. Due to its potential toxicity and persistence in the environment, monitoring its residue levels in soil is crucial for environmental and food safety assessments. The use of a stable isotope-labeled internal standard, such as **Triazophos-D5**, is essential for accurate and precise quantification by correcting for matrix effects and variations in sample preparation and instrument response. This application note details a robust and sensitive method for the analysis of **Triazophos-D5** in soil samples using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) with a QuEChERS-based sample preparation protocol.

Experimental Protocols

- Standards: Triazophos and **Triazophos-D5** analytical standards.
- Solvents: Acetonitrile (MeCN), HPLC grade.
- Salts: Anhydrous magnesium sulfate (MgSO₄), sodium chloride (NaCl), sodium citrate, and disodium citrate sesquihydrate.
- Sorbents: Primary secondary amine (PSA) for dispersive solid-phase extraction (d-SPE).
- Water: Deionized water.



The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction of Triazophos from soil samples.

- Sample Weighing: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Hydration (for dry soil): For dry soil samples, add an appropriate amount of deionized water to achieve a total water content of approximately 8-10 mL and allow it to hydrate for 30 minutes.
- Internal Standard Spiking: Spike the sample with the **Triazophos-D5** internal standard solution and vortex for 30 seconds.
- Extraction:
 - Add 10 mL of acetonitrile to the centrifuge tube.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
 - Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at ≥3000 rcf for 5 minutes.
- Dispersive SPE Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing MgSO₄ and PSA.
 - Vortex for 30 seconds.
- Final Centrifugation: Centrifuge the d-SPE tube at high speed for 2 minutes.
- Sample for Analysis: Transfer the final extract into an autosampler vial for GC-MS/MS analysis.
- Gas Chromatograph (GC): Equipped with a capillary column suitable for pesticide analysis (e.g., a low-bleed 5% phenyl-methylpolysiloxane column).



• Mass Spectrometer (MS): A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

GC Conditions:

Parameter	Value
Injection Volume	1 μL
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium
Oven Program	Initial temp 70°C for 2 min, ramp to 150°C at 25°C/min, then to 280°C at 8°C/min, hold for 10 min.[1]

MS/MS Conditions (MRM):

Compound	Precursor Ion (m/z)	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)	Collision Energy (eV)
Triazophos	257.0	162.0	134.0	5
Triazophos-D5	262.0 (inferred)	To be determined	To be determined	To be determined

Note: The MRM transitions for **Triazophos-D5** should be optimized experimentally.

Data Presentation

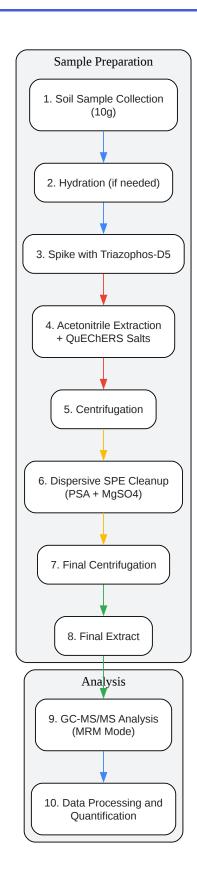
The following table summarizes the expected quantitative data for the analysis of Triazophos in soil, based on typical method performance.[2][3]



Parameter	Expected Value	
Limit of Detection (LOD)	0.5 - 2 μg/kg	
Limit of Quantification (LOQ)	2 - 5 μg/kg	
Linearity (r²)	> 0.99	
Recovery (%)	70 - 120%	
Relative Standard Deviation (RSD %)	< 20%	

Visualization of Experimental Workflow





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Caption: Workflow for GC-MS/MS analysis of **Triazophos-D5** in soil.



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References

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